# Technical Monograph: N,N,N-Trimethylsphingosine (TMS)

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N,N,N-Trimethylsphingosine* |
| *CAS No.:* | *138686-73-4* |
| *Cat. No.:* | *B151636* |

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## Dual Modulator of Protein Kinase C and Sphingolipid Signaling

### Executive Summary

**N,N,N-Trimethylsphingosine** (TMS) is a synthetic, N-methylated derivative of sphingosine. Unlike its parent molecule, TMS cannot be phosphorylated by sphingosine kinases (SphK), rendering it a metabolically stable modulator of sphingolipid signaling. Its primary biological utility lies in its dual inhibitory capacity: it acts as a potent inhibitor of Protein Kinase C (PKC) and a competitive inhibitor of Sphingosine Kinase (SphK).

This dual mechanism positions TMS as a critical tool for dissecting the "sphingolipid rheostat"—the balance between pro-apoptotic ceramide/sphingosine and pro-survival sphingosine-1-phosphate (S1P). Therapeutically, TMS exhibits significant anti-inflammatory, anti-metastatic, and anti-angiogenic properties, largely driven by its ability to block neutrophil migration and platelet aggregation.

## Chemical Identity & Physiochemical Handling

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For reproducible biological data, proper solubilization is critical. TMS is amphiphilic but poorly soluble in aqueous media.

| Property | Detail |
|---|---|
| IUPAC Name | 2-(trimethylammonio)-4-octadecene-1,3-diol |
| Formula | C21H44NO2+ |
| Molecular Weight | ~342.58 g/mol |
| Solubility | Soluble in DMSO (>10 mg/mL), Ethanol (>20 mg/mL). Poorly soluble in water. |
| Stability | Metabolically stable (resistant to SphK phosphorylation). Store at -20°C. |

## Critical Handling Protocol: BSA Complexing

Direct addition of TMS in DMSO/Ethanol to cell culture media often leads to precipitation or non-specific toxicity. The following protocol ensures bioavailability.

Protocol: Preparation of TMS-BSA Complex (5 mM Stock)

- Dissolve: Dissolve TMS powder in absolute ethanol to a concentration of 10 mM.
- Dry Down: Aliquot the required amount into a sterile glass vial. Evaporate the ethanol under a stream of nitrogen gas (or vacuum centrifugation) to create a thin lipid film.[1]
- Reconstitute: Add sterile PBS containing 4 mg/mL Fatty Acid-Free BSA (Bovine Serum Albumin).
- Complexing: Vortex vigorously for 1-2 minutes, then incubate at 37°C for 30 minutes with occasional vortexing until the solution is clear.
- Usage: Dilute this stock directly into cell culture media. The BSA acts as a carrier, mimicking physiological lipid transport.

# Mechanism of Action

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### A. Protein Kinase C (PKC) Inhibition

TMS inhibits PKC activity, likely by interacting with the regulatory domain where diacylglycerol (DAG) and phorbol esters bind.

- Potency: TMS is often cited as a more potent inhibitor of PKC than sphingosine or N,N-dimethylsphingosine (DMS).
- Effect: Inhibition of PKC blocks downstream phosphorylation events critical for cytoskeletal reorganization (migration) and oxidative burst (superoxide production).

### B. Sphingosine Kinase (SphK) Inhibition

TMS acts as a competitive inhibitor of SphK1 and SphK2 with respect to sphingosine.

- Mechanism: It occupies the catalytic site but cannot be phosphorylated due to the quaternary ammonium group.
- Consequence: This blockade prevents the formation of S1P (a pro-survival/pro-migratory lipid) and causes an accumulation of endogenous sphingosine and ceramide (pro-apoptotic lipids).[2]

### C. The Sphingolipid Rheostat

By tilting the balance away from S1P and toward Ceramide/Sphingosine, TMS forces cells into a growth-arrest or apoptotic state. This is the core mechanism behind its anti-tumor activity.

## Biological Applications & Data Summary

### Quantitative Activity Profile

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| Target / Effect | IC50 / Effective Concentration | Notes |
|---|---|---|
| PKC Inhibition | 2 – 10 µM | Inhibits phorbol ester-induced activation. |
| SphK Inhibition | 5 – 20 µM | Competitive inhibition; potency varies by cell type. |
| Neutrophil Migration | 5 – 10 µM | Inhibits trans-endothelial migration (TMS > DMS > Sphingosine). |
| Platelet Aggregation | ~10 µM | Inhibits thrombin-induced aggregation. |
| Apoptosis Induction | 10 – 20 µM | Observed in various cancer cell lines (e.g., leukemia, breast). |

### Key Therapeutic Contexts

- Inflammation: TMS is superior to sphingosine in inhibiting neutrophil trans-endothelial migration, a key step in tissue inflammation. It blocks the cytoskeletal changes required for chemotaxis without inducing immediate cytotoxicity at therapeutic doses.
- Cancer Metastasis: By inhibiting SphK and PKC, TMS reduces the invasive potential of tumor cells. The reduction in S1P (a potent chemoattractant) limits metastatic spread.
- Restenosis: TMS has been shown to reduce neointimal hyperplasia (thickening of arterial walls) after balloon injury, likely by inhibiting smooth muscle cell proliferation (an S1P-dependent process).

## Experimental Workflow: Neutrophil Migration Assay

A self-validating protocol to assess TMS activity.

Objective: Determine the IC50 of TMS on fMLP-induced neutrophil migration.

- Cell Prep: Isolate human neutrophils and suspend at

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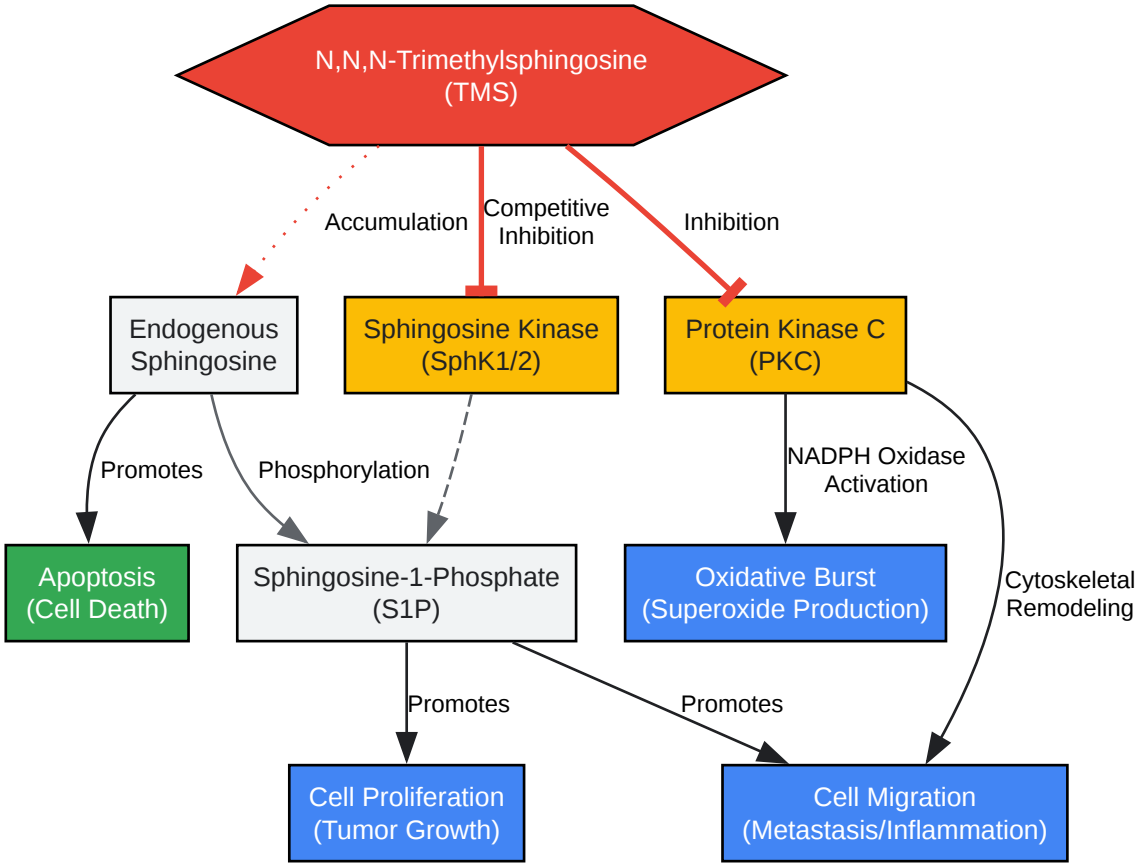
cells/mL in RPMI-1640 + 0.1% BSA.

- Treatment:
  - Pre-incubate neutrophils with TMS-BSA complex (0, 1, 5, 10, 20 µM) for 30 minutes at 37°C.
  - Control: Vehicle (BSA/PBS) only.
  - Positive Control: Wortmannin (known migration inhibitor).
- Chemotaxis Chamber Setup:
  - Lower Chamber: Add 600 µL of chemoattractant (10 nM fMLP).
  - Upper Chamber: Add 100 µL of TMS-treated cell suspension.
- Incubation: Allow migration for 90 minutes at 37°C in 5% CO2.
- Quantification:
  - Remove non-migrated cells from the upper chamber.
  - Quantify migrated cells in the lower chamber using a cell counter or ATP-luminescence assay.
- Validation: The 0 µM control must show robust migration (>5-fold over background). TMS should show dose-dependent inhibition.

## Pathway Visualization

The following diagram illustrates the dual inhibitory role of TMS and its downstream biological consequences.

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Caption: TMS exerts dual inhibition on SphK and PKC. By blocking SphK, it reduces S1P (pro-survival) and increases Sphingosine (pro-apoptotic).[2] By blocking PKC, it directly halts migration and oxidative burst.

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